

Navigating the Safe Disposal of Goniodiol 8-Acetate: A Procedural Guide

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Compound of Interest

Compound Name: *Goniodiol 8-acetate*

Cat. No.: *B1182252*

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Essential guidance for the responsible management of **Goniodiol 8-acetate** waste in a laboratory setting.

The proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive guide to the proper disposal procedures for **Goniodiol 8-acetate**, a cytotoxic styrylpyrone isolated from the leaves of *Goniothalamus amuyon*.^[1] Due to the absence of a specific Safety Data Sheet (SDS) for **Goniodiol 8-acetate**, this guidance is based on its known biological activity, general chemical safety principles, and information from SDS of similar acetate compounds. Researchers, scientists, and drug development professionals should use this information in conjunction with their institution's specific safety protocols and in compliance with all applicable regulations.

Chemical and Physical Properties of Goniodiol 8-Acetate

A summary of the known physical and chemical properties of **Goniodiol 8-acetate** is presented below. This information is crucial for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C15H16O5
Molecular Weight	276.284 g/mol [1]
Density	1.3±0.1 g/cm³ [1]
Boiling Point	412.4±15.0 °C at 760 mmHg [1]
Flash Point	151.5±13.9 °C [1]
Vapor Pressure	0.0±1.0 mmHg at 25°C [1]
LogP	1.06 [1]

Experimental Protocols: General Handling and Safety Precautions

Given the cytotoxic nature of **Goniodiol 8-acetate**, all handling should be performed with appropriate personal protective equipment (PPE) and within a designated containment area, such as a chemical fume hood.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Lab Coat:** A lab coat should be worn to protect from skin contact.

Engineering Controls:

- Work in a well-ventilated area, preferably a certified chemical fume hood, to avoid inhalation of any potential dust or aerosols.
- Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)

General Handling:

- Avoid generating dust.
- Prevent contact with skin, eyes, and clothing.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Step-by-Step Disposal Procedure

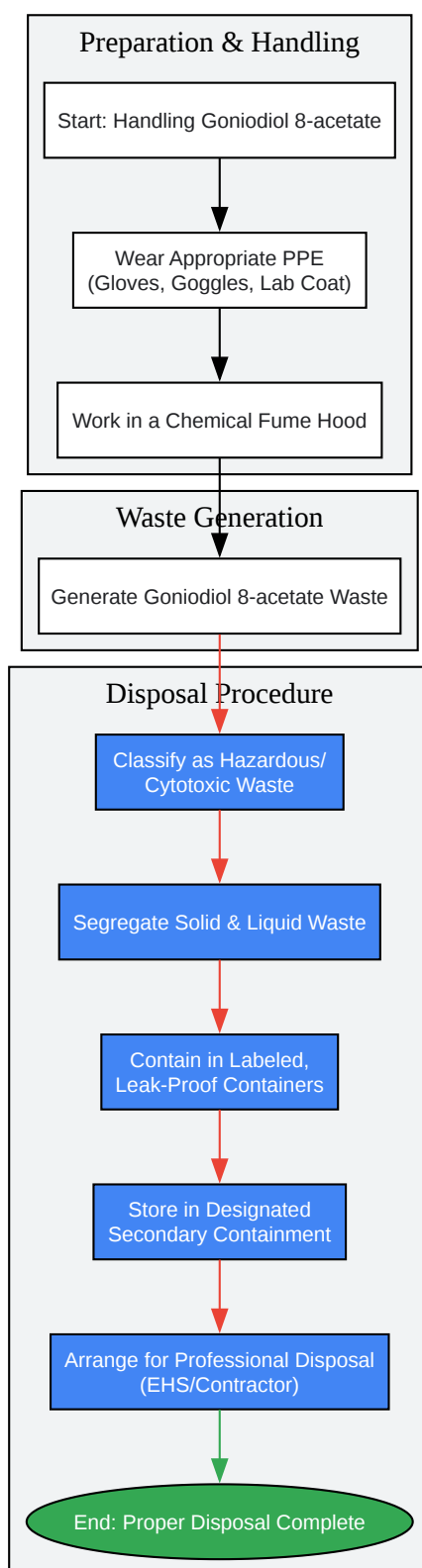
The disposal of **Goniodiol 8-acetate** must be managed as hazardous chemical waste. The following procedure is a general guideline and should be adapted to meet local, regional, and national regulations.[\[2\]](#)[\[3\]](#)

- Waste Identification and Classification:
 - Classify waste containing **Goniodiol 8-acetate** as hazardous chemical waste. Due to its biological activity, it should be considered cytotoxic waste.
 - Consult your institution's environmental health and safety (EHS) department for specific waste classification codes.
- Waste Segregation:
 - Do not mix **Goniodiol 8-acetate** waste with other waste streams unless explicitly permitted by your EHS department.
 - Segregate solid waste (e.g., contaminated lab supplies, unused solid compound) from liquid waste (e.g., solutions containing the compound).
- Waste Containment:
 - Solid Waste: Collect in a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with the chemical properties of the waste.
 - Liquid Waste: Collect in a designated, leak-proof, and sealable hazardous waste container. Ensure the container material is compatible with the solvents used. Do not overfill containers.
- Labeling:

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: **"Goniodiol 8-acetate."**
- Indicate the primary hazards (e.g., "Cytotoxic," "Toxic").
- Include the date of accumulation and the name of the generating laboratory or researcher.
- Storage:
 - Store waste containers in a designated, secure, and well-ventilated secondary containment area.
 - Keep containers tightly closed when not in use.[\[2\]](#)
- Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
 - Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)

Logical Workflow for Goniodiol 8-Acetate Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Goniodiol 8-acetate**.



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Caption: Disposal workflow for **Goniodiol 8-acetate**.

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